

Physical and chemical properties of 1H-Benzo[g]indole

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Compound of Interest

Compound Name: 1H-Benzo[g]indole

Cat. No.: B1329717

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An In-depth Technical Guide to **1H-Benzo[g]indole**: Properties, Synthesis, and Applications

Introduction

1H-Benzo[g]indole is a polycyclic aromatic hydrocarbon consisting of a benzene ring fused to an indole moiety.^[1] This tricyclic heterocyclic compound serves as a crucial structural motif in medicinal chemistry and materials science. Its planar, electron-rich system makes it an attractive scaffold for the development of novel therapeutic agents and functional organic materials. This guide provides a comprehensive overview of the physical and chemical properties of **1H-Benzo[g]indole**, along with insights into its synthesis and biological relevance, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **1H-Benzo[g]indole** are summarized in the tables below. This data is essential for its handling, characterization, and application in a laboratory setting.

Table 1: General and Molecular Properties of **1H-Benzo[g]indole**

Property	Value	Reference
IUPAC Name	1H-benzo[g]indole	[2]
Synonyms	1H-Benz[g]indole, 6,7-Benzindole, NSC 153687	
CAS Number	233-34-1	[1][2]
Molecular Formula	C ₁₂ H ₉ N	[1][2]
Molar Mass	167.21 g/mol	[1][2]
Appearance	Solid	
Assay	97%	

Table 2: Physicochemical Data for **1H-Benzo[g]indole**

Property	Value	Reference
Melting Point	180-184 °C	[1]
Boiling Point (Predicted)	371.1 ± 11.0 °C	[1]
Density (Predicted)	1.229 ± 0.06 g/cm ³	[1]
Water Solubility	Insoluble	[3]
pKa (Predicted)	5.77 ± 0.40	[3]

Spectral Data

Spectroscopic data is critical for the identification and characterization of **1H-Benzo[g]indole**.

Table 3: Spectroscopic Information for **1H-Benzo[g]indole**

Technique	Data Highlights	Reference
^{13}C NMR	Spectra available, recorded on a Bruker WH-90 instrument.	[2]
Mass Spectrometry (GC-MS)	Spectral data is available.	[2]
Mass Spectrometry (LC-MS)	Precursor Adduct $[\text{M}]^+$ at m/z 167.0725.	[2]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1H-Benzo[g]indole** are not extensively available in the public domain, a general approach can be inferred from established indole synthesis methods. The Fischer indole synthesis is a classic and versatile method for constructing indole ring systems and can be adapted for benzo[a]carbazoles, a related class of compounds.

General Protocol for Fischer Indole Synthesis of a Benzo-fused Indole Derivative:

- **Hydrazone Formation:**
 - In a round-bottom flask equipped with a reflux condenser, dissolve the appropriate arylhydrazine hydrochloride (1.0 equivalent) and a suitable cyclic ketone (e.g., a tetralone derivative, 1.0 equivalent) in glacial acetic acid.
 - Heat the mixture to reflux. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Extraction:**
 - Upon completion, allow the reaction mixture to cool to room temperature.
 - Pour the cooled mixture into ice-cold water.
 - Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate.
- **Purification of the Intermediate:**

- Combine the organic layers and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the dihydro-benzo-fused indole intermediate.
- Dehydrogenation (Aromatization):
 - Dissolve the intermediate (1.0 equivalent) in a suitable solvent like toluene or dioxane.
 - Add a dehydrogenating agent, such as 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) or palladium on carbon (Pd/C).
 - Heat the mixture to reflux until the reaction is complete, as monitored by TLC.
- Final Purification:
 - Cool the reaction mixture. If Pd/C was used, filter the mixture.
 - Concentrate the solvent.
 - Purify the resulting residue by column chromatography to yield the final **1H-Benzo[g]indole** product.

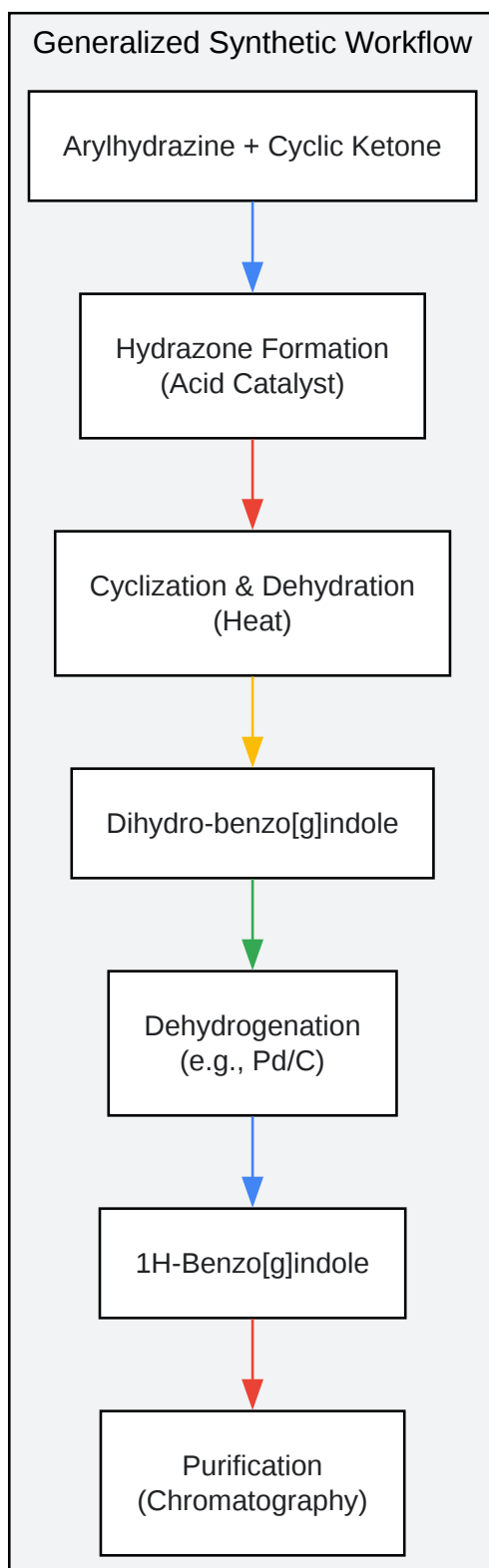
Reactivity and Biological Significance

1H-Benzo[g]indole serves as a valuable building block in organic synthesis. It is a useful fused indole that can be a starting material in various chemical reactions.^[1] The indole nucleus is a prominent scaffold in numerous biologically active compounds and approved drugs.^{[4][5][6]}

Derivatives of benzo[g]indole have been investigated as non-covalent inhibitors of the Keap1-Nrf2 protein-protein interaction, which is a significant target in drug discovery for conditions involving oxidative stress.^[7] Furthermore, its role as a reactant in the preparation of tryptophan dioxygenase inhibitors highlights its potential in developing anticancer immunomodulators.

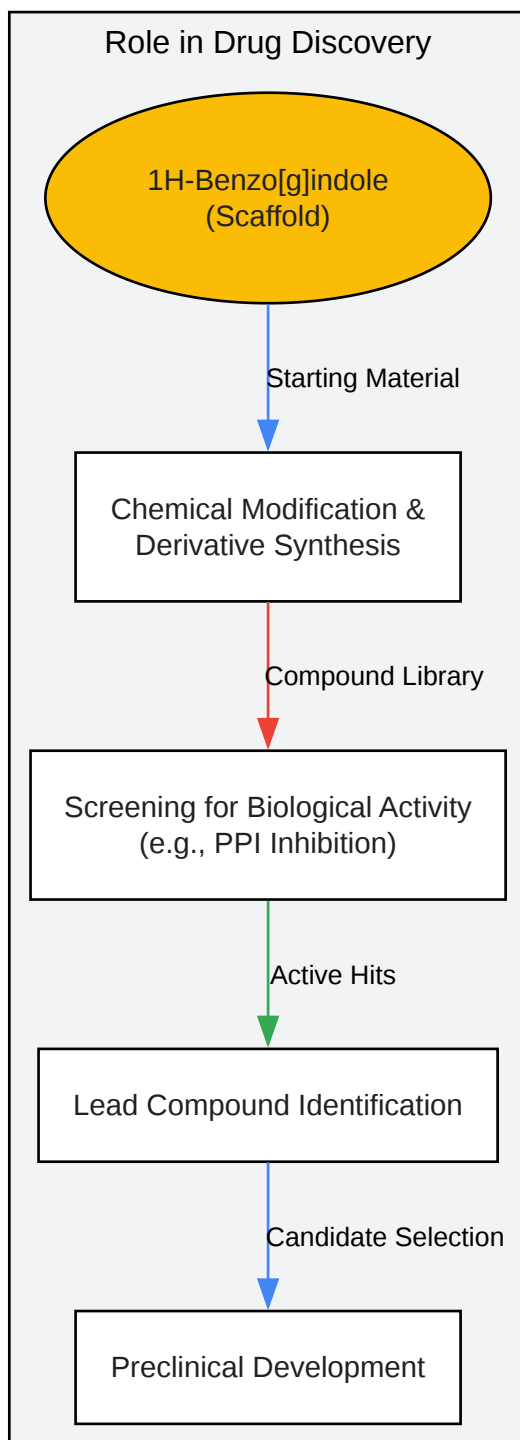
Visualizations

The following diagrams illustrate key conceptual workflows related to **1H-Benzo[g]indole**.



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Caption: A generalized workflow for the synthesis of **1H-Benzo[g]indole**.



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Caption: Logical workflow of **1H-Benzo[g]indole** as a scaffold in drug discovery.

Safety Information

1H-Benzo[g]indole is classified as toxic if swallowed and causes serious eye damage.[2] Appropriate personal protective equipment, including gloves, eye shields, and a dust mask, should be used when handling this compound. It should be stored in a well-ventilated place, and containers should be kept tightly closed.

Hazard Statements: H301 (Toxic if swallowed), H318 (Causes serious eye damage).[2]

Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301 + P310 + P330 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth), P305 + P351 + P338 + P310 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician).

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